

In-Depth Technical Guide: 4'-Bromo-2-(4-fluorophenyl)acetophenone

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 4'-Bromo-2-(4-fluorophenyl)acetophenone |
| CAS No.: | 107028-32-0 |
| Cat. No.: | B011718 |

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Introduction

4'-Bromo-2-(4-fluorophenyl)acetophenone is a halogenated aromatic ketone that serves as a versatile intermediate in organic synthesis. Its molecular architecture, featuring a brominated phenyl ring and a fluorinated phenyl ring connected by a keto-ethyl bridge, provides multiple reactive sites for chemical modification. This guide offers a comprehensive overview of its core physical and chemical characteristics, analytical methodologies for its characterization, and essential safety protocols. The information presented herein is intended to support researchers, scientists, and drug development professionals in leveraging this compound's synthetic potential.

Physicochemical Properties

The physical and chemical properties of **4'-Bromo-2-(4-fluorophenyl)acetophenone** are fundamental to its handling, storage, and application in synthetic chemistry. These properties are summarized in the table below.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C ₁₄ H ₁₀ BrFO | |
| Molecular Weight | 293.14 g/mol | |
| CAS Number | 36282-29-8 | |
| Appearance | Off-white solid | |
| Melting Point | Not explicitly available, but related compounds have melting points in the range of 25-50°C. | [1][2] |
| Boiling Point | Data not available. Related compounds have boiling points around 150°C at reduced pressure. | [2] |
| Solubility | Expected to be soluble in common organic solvents like ethanol, benzene, and ethyl acetate. Limited solubility in water. | [3][4] |

Spectroscopic and Analytical Characterization

Thorough characterization is essential to confirm the identity and purity of **4'-Bromo-2-(4-fluorophenyl)acetophenone**. The following sections detail the expected spectroscopic data and a general analytical workflow.

Spectroscopic Data

While a full experimental spectrum for this specific molecule is not publicly available, the expected spectral characteristics can be inferred from its structure and data from analogous compounds.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show distinct signals for the aromatic protons on both the brominated and fluorinated phenyl

rings. The methylene protons adjacent to the carbonyl group and the fluorinated phenyl ring would likely appear as a singlet.

- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule. Distinct signals are expected for the carbonyl carbon, the carbons of the two different aromatic rings, and the methylene carbon.
- IR (Infrared) Spectroscopy: The IR spectrum is a valuable tool for identifying functional groups. A strong absorption band characteristic of the carbonyl (C=O) stretch is expected. Additionally, bands corresponding to C-H, C=C aromatic, C-Br, and C-F bonds will be present.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern. The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound. The isotopic pattern of bromine (approximately 1:1 ratio for ^{79}Br and ^{81}Br) will be a key feature in identifying the presence of a bromine atom in the molecule.

Analytical Workflow

A systematic approach is crucial for the reliable characterization of **4'-Bromo-2-(4-fluorophenyl)acetophenone**. The following workflow outlines the key steps from initial assessment to comprehensive analysis.

Caption: General analytical workflow for the characterization of **4'-Bromo-2-(4-fluorophenyl)acetophenone**.

A typical High-Performance Liquid Chromatography (HPLC) method for purity analysis would involve a C18 column with a mobile phase gradient of acetonitrile and water.[5] This technique is effective for separating the main compound from any impurities.[5]

Chemical Reactivity and Synthesis

4'-Bromo-2-(4-fluorophenyl)acetophenone is a valuable building block in organic synthesis due to its multiple reactive sites.[6] The bromine atom on the phenyl ring can participate in various cross-coupling reactions, while the ketone functionality allows for a wide range of

transformations. The fluorine atom can influence the electronic properties of the adjacent phenyl ring.[4]

The synthesis of this compound and its analogs often involves Friedel-Crafts acylation or related reactions.[7] For instance, a common synthetic route could involve the reaction of a substituted benzene derivative with an appropriate acyl chloride in the presence of a Lewis acid catalyst.[7]

Safety and Handling

Proper safety precautions are imperative when working with **4'-Bromo-2-(4-fluorophenyl)acetophenone**. It is classified as an irritant and may cause skin, eye, and respiratory irritation.[8][9][10]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[8]
- Skin Protection: Wear protective gloves and a lab coat.[8]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[11] Avoid breathing dust or vapors.[9][11]

First Aid Measures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[8][11]
- In case of skin contact: Wash off with soap and plenty of water.[8]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[10][11]
- If swallowed: Rinse mouth with water. Do not induce vomiting.[11]

Storage and Disposal

Store in a tightly closed container in a dry, cool, and well-ventilated place.[10][11] Dispose of the chemical and its container in accordance with local, regional, and national regulations.[8][9]

Conclusion

4'-Bromo-2-(4-fluorophenyl)acetophenone is a synthetically important molecule with well-defined physical and chemical properties. A thorough understanding of its characteristics, coupled with appropriate analytical techniques and adherence to safety protocols, is essential for its effective and safe use in research and development.

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Sources

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